molecular formula and molar mass of silver selenate

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Compound of Interest		
Compound Name:	Silver selenate	
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An In-depth Technical Guide to **Silver Selenate**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties of **silver selenate**, including its molecular formula and molar mass.

Chemical Identity and Properties

Silver selenate is an inorganic compound composed of silver, selenium, and oxygen.

Molecular Formula

The molecular formula for **silver selenate** is Ag_2SeO_4[1][2]. This formula indicates that each molecule of **silver selenate** contains two silver atoms, one selenium atom, and four oxygen atoms.

Molar Mass

The molar mass of **silver selenate** is approximately 358.71 g/mol [1][2]. This is calculated by summing the atomic masses of its constituent atoms. The percent composition of **silver selenate** is approximately 60.15% silver, 22.01% selenium, and 17.84% oxygen[3].

A detailed breakdown of the molar mass calculation is provided in the table below.

Quantitative Data Summary

The following table summarizes the key quantitative data for **silver selenate** and its constituent elements.

Element	Symbol	Quantity in Ag_2SeO_4	Atomic Mass (g/mol)	Total Mass in Ag_2SeO_4 (g/mol)
Silver	Ag	2	107.87[4][5][6]	215.74
Selenium	Se	1	78.96[7][8][9]	78.96
Oxygen	O	4	16.00[10][11][12]	64.00
Total	Ag_2SeO_4	358.70		

Note: The calculated molar mass of 358.70 g/mol is in close agreement with the published value of 358.71 g/mol .[1][2]

Experimental Section

While detailed experimental protocols for specific applications involving **silver selenate** are diverse and depend on the research context, a general method for its synthesis is described below.
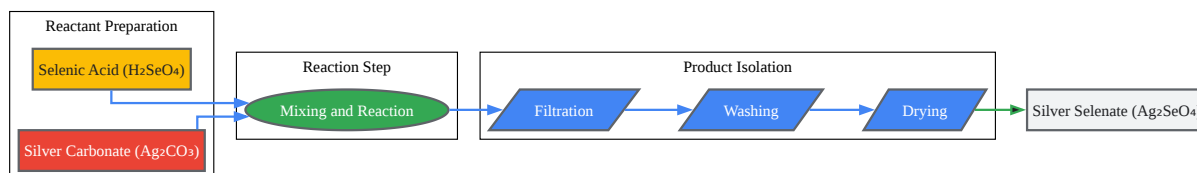
Synthesis of **Silver Selenate**

A common method for the preparation of **silver selenate** involves the reaction of silver carbonate with selenic acid[3].

Reaction:

$$Ag_2CO_3 + H_2SeO_4 \rightarrow Ag_2SeO_4 + H_2O + CO_2$$

Illustrative Workflow for Synthesis:

The following diagram outlines a generalized workflow for the synthesis of **silver selenate**.

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